

Essential Guide to the Proper Disposal of SR 11302

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Compound of Interest

Compound Name: SR 11302

Cat. No.: B1662608

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive guide to the proper disposal procedures for **SR 11302**, an inhibitor of the activator protein-1 (AP-1) transcription factor. While **SR 11302** is not classified as a hazardous substance or mixture according to available Safety Data Sheets (SDS), it is crucial to follow standard laboratory safety protocols. [\[1\]](#)

Chemical and Safety Data Summary

The following table summarizes key quantitative data for **SR 11302**, essential for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₂₆ H ₃₂ O ₂	[1][2]
Molecular Weight	376.54 g/mol	[1][2]
CAS Number	160162-42-5	[1][2]
Purity	≥95%	[2][3]
Storage Temperature	-20°C to -80°C	[1][2][4][5]
Solubility in DMSO	Up to 100 mM	[2][3]
Solubility in Ethanol	Up to 10 mM	[2][3]

Disposal Protocol for SR 11302

As **SR 11302** is not classified as hazardous, standard chemical waste disposal procedures should be followed in accordance with local, state, and federal regulations.[1] Avoid releasing the chemical into the environment.

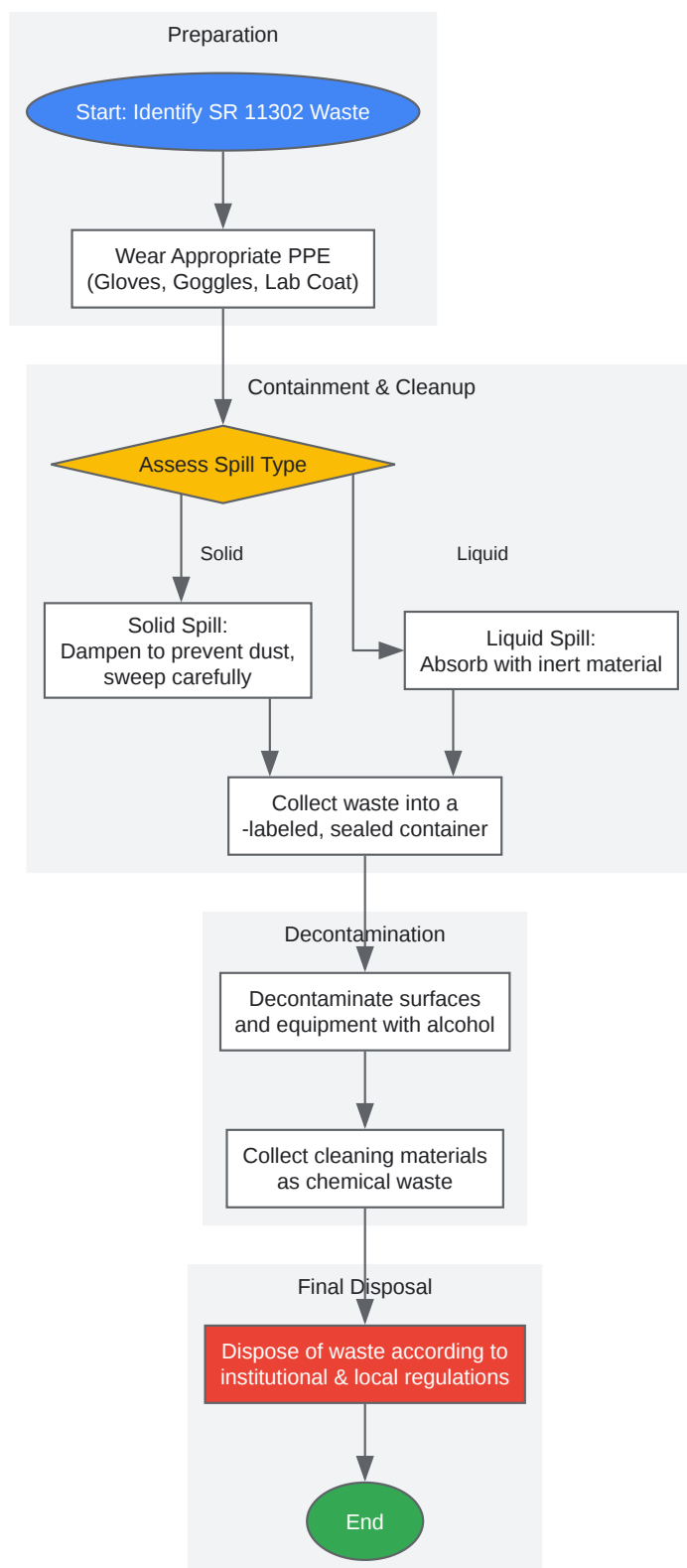
Step-by-Step Disposal Procedure:

- Personal Protective Equipment (PPE): Before handling, ensure appropriate PPE is worn, including safety glasses, gloves, and a lab coat.
- Small Spills:
 - For solutions, absorb the spill with an inert material such as diatomite or universal binders. [1]
 - For solid material, carefully sweep or vacuum the spill, avoiding dust formation. Dampening with water can help prevent dust.[6]
 - Place the absorbed or collected material into a sealed, labeled container for disposal.
- Decontamination:

- Decontaminate surfaces and equipment that have come into contact with **SR 11302** by scrubbing with alcohol.[\[1\]](#)
- Collect all cleaning materials for disposal as chemical waste.
- Waste Container:
 - Use a sturdy, leak-proof container for collecting waste.[\[7\]](#)
 - Ensure the container is clearly labeled as "Chemical Waste" and includes the name "**SR 11302**".[\[7\]](#)
- Disposal:
 - Dispose of the contaminated material and any unused **SR 11302** in accordance with your institution's and local regulations for non-hazardous chemical waste.[\[1\]](#) This may involve incineration or burial in a licensed landfill.[\[6\]](#)
 - Do not discharge into sewers or waterways.[\[6\]](#)

SR 11302 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **SR 11302**.



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A flowchart outlining the proper disposal procedure for **SR 11302**.

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